

# Preparing Fz7-21 Stock Solution in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: Fz7-21

Cat. No.: B10825591

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Fz7-21** is a potent and selective peptide antagonist of the Frizzled-7 (FZD7) receptor, a key component of the Wnt signaling pathway.<sup>[1][2][3][4]</sup> Dysregulation of the Wnt/FZD7 axis is implicated in various cancers, making **Fz7-21** a valuable tool for research and a potential therapeutic agent. This document provides a detailed protocol for the preparation, storage, and handling of **Fz7-21** stock solutions in dimethyl sulfoxide (DMSO), ensuring optimal stability and performance in downstream applications.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Fz7-21**, compiled from various suppliers.

Parameter	Value	Source(s)
Molecular Weight	1779.96 g/mol (as free peptide) or 1796.05 g/mol	[1]
Appearance	White to off-white solid	
Solubility in DMSO	Up to 100 mg/mL (55.68 mM - 56.18 mM)	
Recommended Solvent	Anhydrous/newly opened DMSO	
Storage of Powder	-20°C for 1 year or -80°C for 2 years (sealed, away from moisture and light)	
Storage of DMSO Stock Solution	-20°C for up to 1 month or -80°C for up to 6 months	

## Experimental Protocol: Preparation of a 10 mM Fz7-21 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Fz7-21**. Adjustments can be made based on the desired final concentration.

### Materials

- **Fz7-21** peptide (lyophilized powder)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

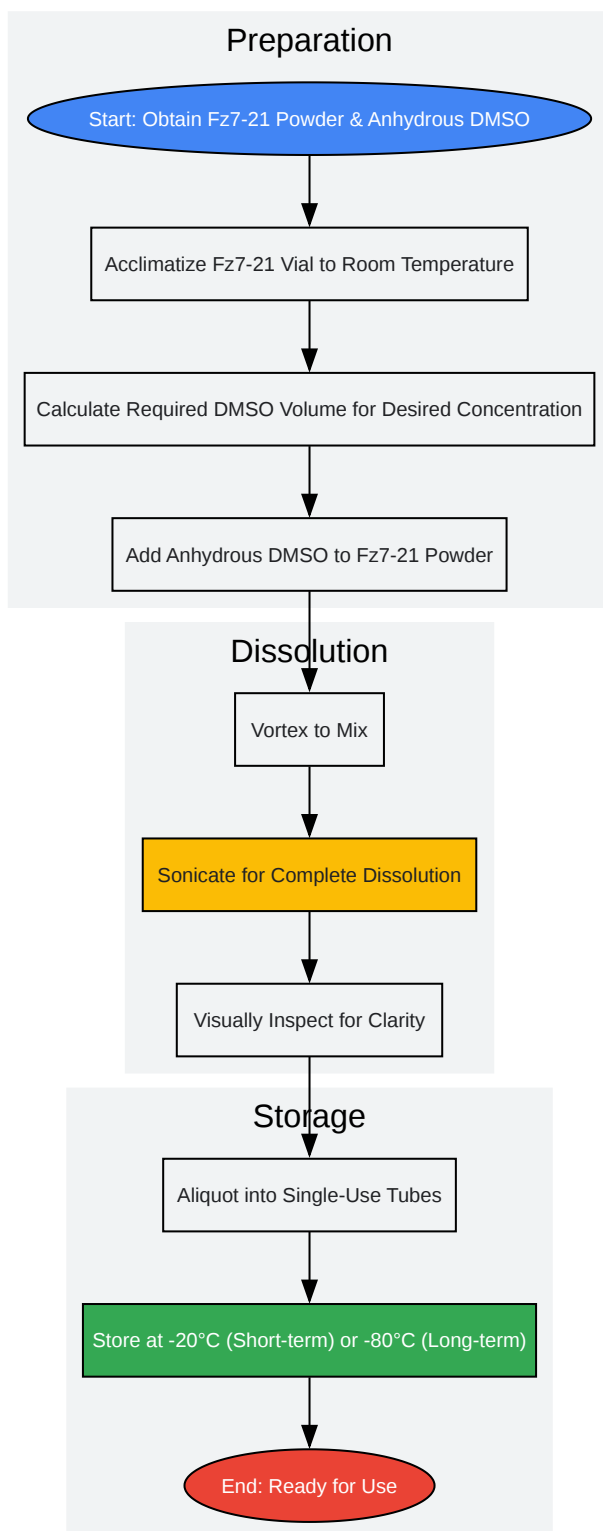
## Procedure

- **Acclimatization:** Before opening, allow the vial of lyophilized **Fz7-21** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming on the peptide.
- **Reagent Preparation:** Ensure the DMSO is anhydrous or from a newly opened bottle, as DMSO is hygroscopic and absorbed water can affect the solubility and stability of the peptide.
- **Mass Calculation:** To prepare a 10 mM stock solution, calculate the required volume of DMSO based on the mass of the **Fz7-21** peptide. For example, for 1 mg of **Fz7-21** (assuming a molecular weight of 1796.05 g/mol ):
  - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
  - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 1796.05 \text{ g/mol}) = 0.00005568 \text{ L} = 55.68 \text{ }\mu\text{L}$
- **Dissolution:**
  - Carefully add the calculated volume of DMSO to the vial containing the **Fz7-21** powder.
  - Vortex the vial for 10-20 seconds to facilitate dissolution.
  - For complete dissolution, sonicate the solution in an ultrasonic bath for 5-10 minutes. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting and Storage:**
  - To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).
  - Properly label all aliquots with the compound name, concentration, date of preparation, and storage conditions.

# Mandatory Visualizations

## Experimental Workflow

### Workflow for Fz7-21 Stock Solution Preparation

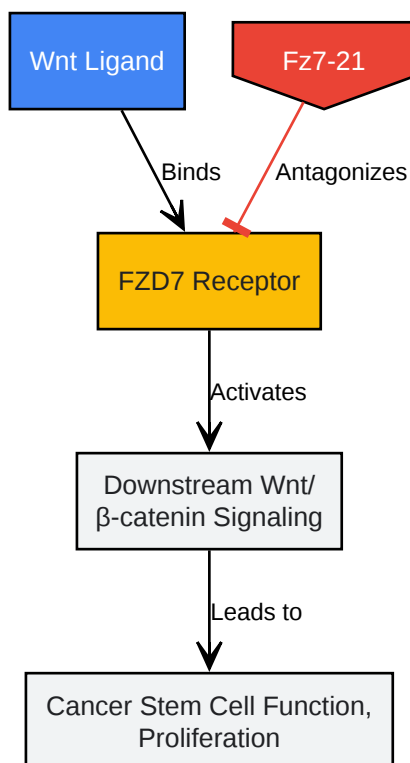


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Caption: Workflow for **Fz7-21** Stock Solution Preparation.

## Fz7-21 Signaling Pathway Inhibition

### Fz7-21 Mechanism of Action



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Caption: **Fz7-21** inhibits the Wnt signaling pathway.

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## References

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